

Proper Disposal of Deoxyfuconojirimycin Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Deoxyfuconojirimycin hydrochloride*

Cat. No.: *B1139675*

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For Immediate Reference: In case of a spill or exposure, immediately consult the Safety Data Sheet (SDS) and follow all institutional and local environmental, health, and safety (EHS) guidelines.

This document provides a comprehensive, step-by-step guide for the proper disposal of **Deoxyfuconojirimycin hydrochloride**, designed for researchers, scientists, and drug development professionals. The following procedures for handling unused product, empty containers, and spills are synthesized from publicly available safety data sheets to ensure safe and compliant laboratory operations.

Chemical and Safety Data Overview

Deoxyfuconojirimycin hydrochloride is an α -L-fucosidase inhibitor. While some suppliers do not classify it as a hazardous substance, others assign hazard classifications. Therefore, it is crucial to handle it with care, employing standard laboratory safety protocols.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ NO ₃ · HCl	
Molecular Weight	183.63 g/mol	
Appearance	White Solid	[1]
Storage	Keep refrigerated	[1]
Incompatible Materials	Strong oxidizing agents	[1]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen chloride	[1]

Disposal Procedures

The proper disposal of **Deoxyfuconojirimycin hydrochloride** must be conducted in accordance with local, state, and federal regulations. Always consult your institution's EHS office for specific guidance.

Unused or Waste Product

- Consult Waste Management Authority: Before disposal, consult your institution's EHS office or a licensed professional waste disposal service.[2]
- Incineration: The recommended method of disposal for the residue is incineration at an approved facility.[2]
- Recycling: Consult the manufacturer for potential recycling options.[2]

Empty Containers

- Triple Rinse: If permissible by local regulations and container type, triple rinse the container with a suitable solvent. The rinsate should be collected and treated as chemical waste.
- Disposal: Dispose of rinsed containers in an authorized landfill or recycle where possible.[2] Unrinsed containers should be treated as chemical waste.

Spill Cleanup

For all spills, avoid generating dust.^[2] Use dry clean-up procedures.

Small Spills:

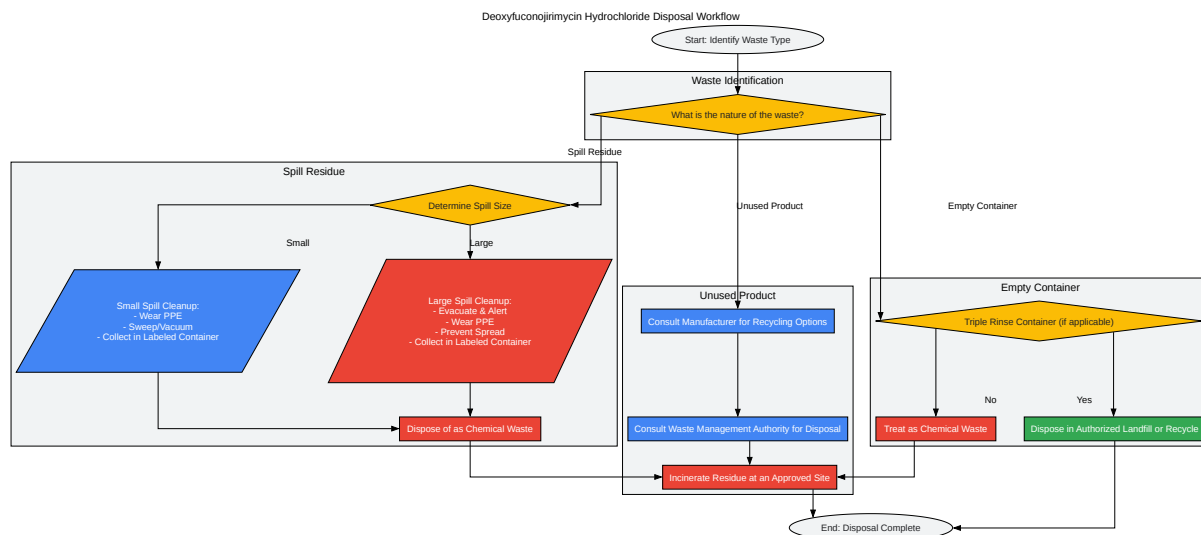
- Personal Protective Equipment (PPE): Wear appropriate PPE, including impervious gloves, safety glasses, and a dust respirator.^[2]
- Containment: Carefully sweep or vacuum up the spilled material.^[2] Consider using an explosion-proof vacuum designed for grounded use.^[2]
- Collection: Place the spilled material into a clean, dry, sealable, and properly labeled container for disposal.^[2]

Large Spills:

- Evacuate: Clear the area of all personnel and move upwind.^[2]
- Alert Authorities: Notify your institution's emergency responders and provide them with the location and nature of the hazard.^[2]
- PPE: Control personal contact by using the appropriate protective equipment, including a dust respirator.^[2]
- Prevent Spread: Prevent the spillage from entering drains, sewers, or water courses.^[2]
- Cleanup: Sweep or shovel up the material, recovering the product whenever possible. Place residues in labeled plastic bags or other suitable containers for disposal.^[2]
- Decontamination: If contamination of drains or waterways occurs, immediately advise emergency services.^[2]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Deoxyfuconojoirimycin hydrochloride**.



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Caption: Disposal workflow for **Deoxyfuconojirimycin hydrochloride**.

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References

- 1. fishersci.com [fishersci.com]
- 2. datasheets.scbt.com [datasheets.scbt.com]
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